

# N-Nitroaniline: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: *N*-Nitroaniline

Cat. No.: B8793432

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This guide provides an in-depth analysis of **N-Nitroaniline**, a significant chemical compound with diverse applications in research and development. This document outlines its fundamental properties, synthesis, and key applications, with a focus on providing actionable data and protocols for laboratory and industrial use.

## Core Chemical Identifiers

**N-Nitroaniline** is an organic compound with the chemical formula C<sub>6</sub>H<sub>6</sub>N<sub>2</sub>O<sub>2</sub>.<sup>[1][2][3]</sup> It is systematically named N-phenylnitramide.<sup>[3]</sup>

Identifier	Value	Reference
CAS Number	645-55-6	<sup>[1][2][3]</sup>
Molecular Formula	C <sub>6</sub> H <sub>6</sub> N <sub>2</sub> O <sub>2</sub>	<sup>[1][2][3]</sup>
Molecular Weight	138.12 g/mol	<sup>[1][2][3]</sup>
IUPAC Name	N-phenylnitramide	<sup>[3]</sup>
Canonical SMILES	<chem>C1=CC=C(C=C1)N--INVALID-LINK--[O-]</chem>	<sup>[1][3]</sup>
InChI Key	VBEGHXKAFSLLGE-UHFFFAOYSA-N	<sup>[1][3]</sup>

## Physicochemical Properties

**N-Nitroaniline** is a solid at room temperature with a melting point of approximately 47.3°C.[2] It is an unstable substance and is forbidden from transport in some contexts.[1] When heated to decomposition, it emits toxic vapors of nitrogen oxides (NOx).[1]

Property	Value	Reference
Melting Point	47.3°C	[2]
Boiling Point	273.51°C (estimate)	[2]
Density	0.9013 g/cm <sup>3</sup> (estimate)	[2]

## Synthesis of N-Nitroaniline

The synthesis of **N-Nitroaniline** can be approached through various laboratory methods. A common route involves the nitration of aniline under controlled conditions. It is crucial to manage the reaction temperature and the concentration of nitrating agents to prevent the formation of undesired byproducts.

## Experimental Protocol: Laboratory Scale Synthesis

Materials:

- Aniline
- Acetic Anhydride
- Concentrated Sulfuric Acid
- Concentrated Nitric Acid
- Ethanol
- Ice

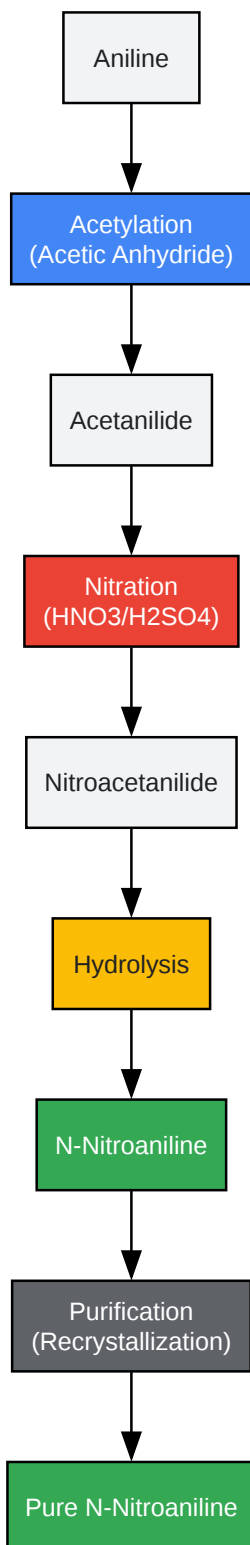
Procedure:

- **Protection of the Amino Group:** Aniline is first acetylated to form acetanilide. This is achieved by reacting aniline with acetic anhydride. This step is crucial to control the nitration position on the aromatic ring.
- **Nitration:** The resulting acetanilide is then carefully nitrated using a mixture of concentrated nitric acid and sulfuric acid (nitrating mixture) at a low temperature (typically 0-5°C) to introduce the nitro group.
- **Hydrolysis:** The nitroacetanilide is subsequently hydrolyzed using an acidic or basic solution to remove the acetyl group and yield **N-Nitroaniline**.
- **Purification:** The crude **N-Nitroaniline** is purified by recrystallization from a suitable solvent, such as ethanol, to obtain a pure product.

## Logical Workflow for N-Nitroaniline Synthesis

The following diagram illustrates the key steps in a typical laboratory synthesis of **N-Nitroaniline**.

## Workflow for N-Nitroaniline Synthesis



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Caption: Key stages in the synthesis of **N-Nitroaniline**.

## Applications in Research and Development

**N-Nitroaniline** and its isomers are valuable intermediates in the synthesis of a wide range of organic molecules.[4][5] They are foundational materials in the production of:

- **Dyes and Pigments:** The chromophoric nitro group and the auxochromic amino group make nitroanilines key precursors for azo dyes.
- **Pharmaceuticals:** They serve as starting materials for the synthesis of various active pharmaceutical ingredients (APIs).[5][6]
- **Corrosion Inhibitors:** Certain derivatives of nitroaniline have shown efficacy in preventing the corrosion of metals.[5]
- **Specialty Chemicals:** They are used in the manufacturing of antioxidants, antiozonants, and other performance chemicals.[5]

## Safety and Handling

**N-Nitroaniline** is classified as a toxic and hazardous substance.[6] It is harmful if swallowed, in contact with skin, or if inhaled.[6] Prolonged or repeated exposure may cause damage to organs.[6] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood.

## Conclusion

**N-Nitroaniline** is a chemical compound with significant utility in various scientific and industrial domains. A thorough understanding of its properties, synthesis, and safe handling is paramount for its effective and responsible use in research and development. The data and protocols provided in this guide are intended to support professionals in their work with this versatile molecule.

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